

# Technical Support Center: MP-010 Laboratory Pump

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## Compound of Interest

Compound Name: MP-010  
Cat. No.: B15609608

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing inconsistent flow rates with the **MP-010** laboratory pump.

## Troubleshooting Guide: Inconsistent Flow Rates

Inconsistent or fluctuating flow rates can compromise experimental accuracy and reproducibility. This guide provides a systematic approach to identifying and resolving common issues with the **MP-010** pump.

Question: My **MP-010** pump is showing an inconsistent flow rate. What should I do?

Answer:

Start with a systematic inspection of the pump and its components. The following steps will help you identify the root cause of the issue.

Step 1: Inspect the Tubing

- Examine for wear and tear: Peristaltic pump tubing degrades over time. Look for flat spots, kinks, or discoloration. Worn tubing can lead to a loss of elasticity and inconsistent compression, resulting in variable flow rates.
- Ensure proper installation: Verify that the tubing is correctly seated in the pump head and that the clamps or retainers are secure. Improperly seated tubing can slip, causing fluctuations in flow.
- Check for compatibility: Ensure the tubing material is chemically compatible with the fluid being pumped. Incompatibility can cause the tubing to swell, soften, or become brittle, affecting its performance.

#### Step 2: Check for Obstructions

- Inspect the flow path: Check the entire fluid path, from the reservoir to the outlet, for any blockages. This includes the tubing, connectors, and any in-line filters or sensors.
- Look for air bubbles: Air bubbles in the suction line can cause the pump to lose its prime and deliver an inconsistent flow. Ensure the suction line is fully submerged in the fluid and that all connections are airtight to prevent air from entering the system.

#### Step 3: Verify Pump Settings and Calibration

- Confirm pump speed: Ensure the pump speed setting is appropriate for the desired flow rate and has not been accidentally changed.
- Recalibrate the pump: If your **MP-010** model has a calibration function, perform a recalibration according to the manufacturer's instructions. This is especially important when using new tubing or pumping a different fluid.

#### Step 4: Examine Mechanical Components

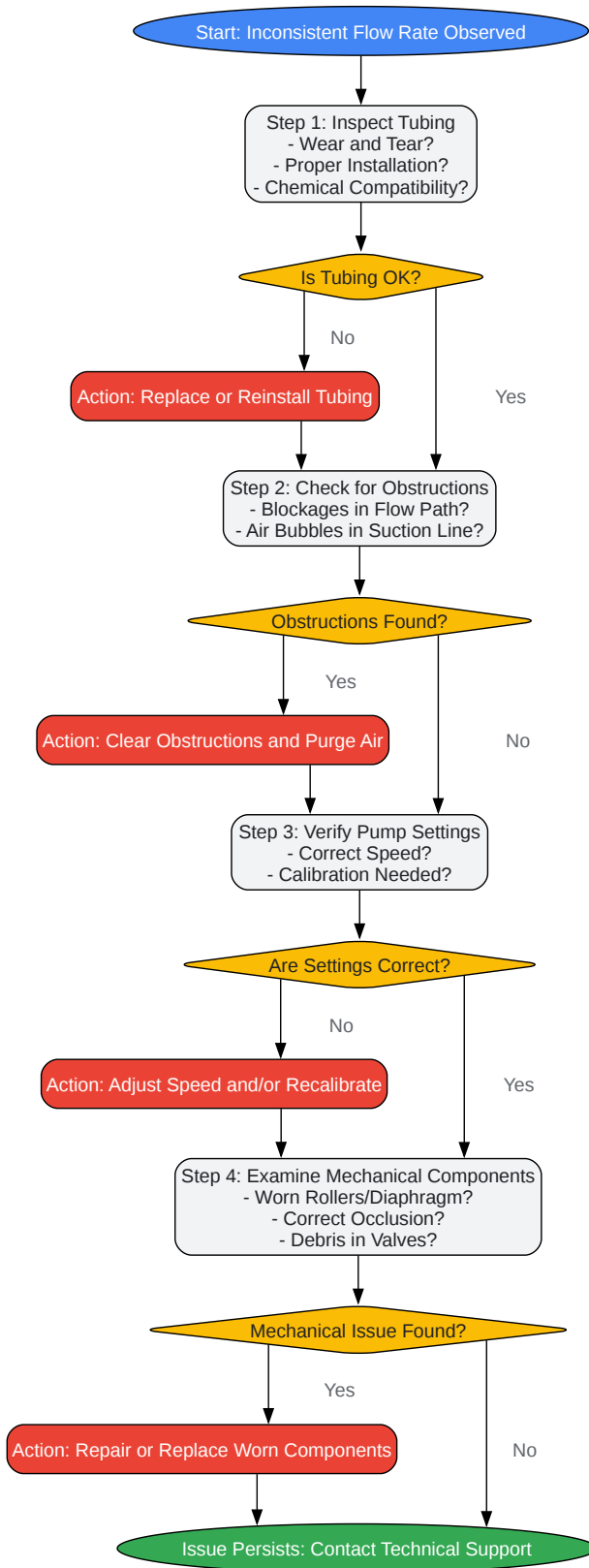
- Inspect rollers: For peristaltic pumps, check the rollers in the pump head for wear or damage. Worn or uneven rollers can lead to inconsistent compression of the tubing.
- Check pump head occlusion: The gap between the rollers and the pump housing (occlusion) is critical for proper operation. If this is adjustable on your model, ensure it is set correctly.

Too little occlusion will result in backflow, while too much will cause excessive wear on the tubing.

- For Diaphragm Pumps: Check the diaphragms for any signs of rupture or wear. A damaged diaphragm will lead to a loss of pumping pressure and inconsistent flow. Also, inspect the check valves for any debris that may be preventing them from seating correctly.

#### Troubleshooting Workflow Diagram

The following diagram illustrates a logical workflow for troubleshooting inconsistent flow rates in the **MP-010** pump.



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Caption: Troubleshooting workflow for inconsistent pump flow rates.

## Frequently Asked Questions (FAQs)

Q1: How often should I replace the pump tubing?

A1: Tubing life depends on several factors, including the tubing material, the fluid being pumped, the pump speed, and the duration of operation. As a general guideline, it is good practice to inspect the tubing before each experiment and replace it at the first sign of wear. For long-term experiments, consider a scheduled replacement interval based on the manufacturer's recommendations or your own experimental validation.

Q2: Can the viscosity of my fluid affect the flow rate?

A2: Yes, fluid viscosity can significantly impact flow rate. Higher viscosity fluids require more force to pump and may result in a lower flow rate at the same pump speed compared to lower viscosity fluids like water. It is crucial to calibrate the pump with the actual fluid you will be using in your experiment to ensure accurate delivery.

Q3: What should I do if I see air bubbles in the fluid line?

A3: Air bubbles can be a major source of inconsistent flow. To address this:

- Ensure the end of the suction tubing is always submerged in the source fluid.
- Check all fittings and connections on the suction side for tightness to prevent air from being drawn into the line.
- Degas your solutions, if possible, before pumping.
- If your system has a purge or prime function, use it to remove air from the lines before starting your experiment.

Q4: My pump seems to be running, but there is no flow. What is the problem?

A4: This issue, often referred to as a "no flow" condition, can be caused by several factors:

- Loss of prime: The pump may have lost its prime due to air in the suction line.
- Complete blockage: A severe obstruction in the fluid path can completely stop the flow.

- Incorrect pump direction: Ensure the pump is running in the correct direction for your setup.
- Tubing completely worn out: In a peristaltic pump, if the tubing is completely flat and has no elasticity, it will not be able to create the necessary pressure to move the fluid.
- Mechanical failure: A critical component, such as the motor or a diaphragm, may have failed.

Q5: How can I improve the accuracy of my **MP-010** pump?

A5: To improve accuracy:

- Calibrate frequently: Calibrate the pump under the exact conditions of your experiment (same fluid, tubing, and temperature).
- Use the correct tubing size: Ensure the inner diameter of the tubing is appropriate for your desired flow rate range.
- Minimize pressure fluctuations: Keep the head pressure on the suction and discharge sides as constant and minimal as possible.
- Regular maintenance: Follow a regular maintenance schedule for cleaning and replacing wearable parts like tubing and valves.

## Quantitative Data Summary

For precise experimental control, it is essential to understand the operational parameters of your **MP-010** pump. The following table provides a general overview of typical performance data. Please refer to the specific user manual for your **MP-010** model for exact specifications.

Parameter	Typical Value Range	Notes
Flow Rate Range	0.001 - 500 mL/min	Highly dependent on pump model and tubing size.
Operating Temperature	5 - 40 °C	Performance may vary outside this range.
Maximum Discharge Pressure	1 - 5 bar (15 - 75 psi)	Exceeding this may cause tubing to rupture or leaks.
Tubing Lifespan (Silicone)	100 - 500 hours	Varies with pump speed, pressure, and fluid compatibility.
Calibration Accuracy	± 0.5% to ± 2%	Dependent on proper calibration technique.

Disclaimer: The information provided in this technical support center is intended as a general guide. For detailed instructions and specifications, always refer to the user manual provided by the manufacturer of your **MP-010** pump. If you continue to experience issues, please contact the manufacturer's technical support for assistance.

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